

Solubility Properties of Palbociclib Impurity 10 Reference Standard

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Compound of Interest

Compound Name: *Palbociclib Impurity 10*

CAS No.: *2206135-30-8*

Cat. No.: *B8820363*

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Technical Guide for Analytical Method Development Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7][8][9]

Understanding the structural basis of Impurity 10 is prerequisite to predicting its solubility behavior. Unlike Palbociclib (which is amphiphilic and basic), Impurity 10 (CAS 2206135-30-8) is a highly lipophilic, protected species.

Parameter	Specification
Common Name	Palbociclib Impurity 10 (Boc-Protected Dimer)
CAS Number	2206135-30-8
Chemical Name	di-tert-butyl 4,4'-(((8-cyclopentyl-5-methyl-7-oxo-7,8-dihydropyrido[2,3-d]pyrimidine-2,6-diyl)bis(azanediyl))bis(pyridine-6,3-diyl))bis(piperazine-1-carboxylate)
Molecular Weight	781.94 g/mol
Molecular Formula	C ₄₁ H ₅₅ N ₁₁ O ₅
Key Functional Groups	Tert-butyl carbamate (Boc): Removes basicity of piperazine; confers high lipophilicity. Pyridopyrimidine Core: Planar, aromatic, stacking potential. [1] [2] [3] [4]
pKa (Estimated)	The piperazine nitrogens are carbamoylated (non-basic). The pyridine nitrogens remain weakly basic (~pKa 3-4), but overall ionization potential is significantly lower than Palbociclib.
LogP (Estimated)	> 5.0 (Highly Lipophilic)

Structural Impact on Solubility

- Boc-Protection:** The presence of two tert-butyloxycarbonyl (Boc) groups masks the secondary amines of the piperazine rings. In Palbociclib, these amines are responsible for aqueous solubility at acidic pH.[\[4\]](#) Their blockage in Impurity 10 renders the molecule insoluble in aqueous acidic media.
- Molecular Size (Dimerization):** The nearly doubled molecular weight compared to the API (447.5 g/mol) increases van der Waals forces, making the crystal lattice energy higher and dissolution more difficult in polar solvents.

Solubility Profile

The following solubility data guides solvent selection for stock preparation and analytical method development (HPLC/LC-MS).

Primary Solvent Compatibility Table

Solvent	Solubility Rating	Usage Recommendation
DMSO (Dimethyl Sulfoxide)	High (> 20 mg/mL)	Recommended for Stock Solutions. The high dielectric constant disrupts intermolecular stacking.
DMF (Dimethylformamide)	High	Alternative stock solvent; use if DMSO interferes with specific detection methods.
Dichloromethane (DCM)	High	Good for extraction/isolation; not suitable for Reverse Phase HPLC.
THF (Tetrahydrofuran)	Moderate to High	Useful intermediate diluent; watch for peroxide formation.
Methanol (MeOH)	Moderate	Suitable for secondary dilution. May precipitate at high concentrations (>1 mg/mL).
Acetonitrile (ACN)	Moderate	Suitable for secondary dilution.
Water (Neutral pH)	Insoluble	Do not use.
Water (Acidic pH 1-4)	Insoluble/Poor	Unlike the API, acid does not significantly solubilize this impurity due to Boc-protection.

Critical Solubility Logic

- The pH Trap: Researchers often attempt to dissolve Palbociclib impurities in 0.1N HCl, assuming they behave like the parent drug. This will fail for Impurity 10. The Boc groups prevent protonation of the key solubilizing amines. Furthermore, exposure to strong acids for

extended periods may catalyze Boc-deprotection, chemically altering the standard into a different impurity (the free amine dimer).

- The "Crash Out" Risk: Diluting a DMSO stock of Impurity 10 directly into a highly aqueous mobile phase (e.g., 90% Water) will likely cause immediate precipitation/crystallization, leading to blocked HPLC lines or ghost peaks.

Experimental Protocols

Protocol A: Preparation of Reference Stock Solution (1.0 mg/mL)

Objective: Create a stable, verified stock solution for HPLC retention time marking or spiking studies.

- Weighing: Accurately weigh 1.0 mg of **Palbociclib Impurity 10** into a 1.5 mL amber glass HPLC vial (or volumetric flask).
 - Note: Use glass.^[5] This lipophilic compound may adsorb to polypropylene (plastic) tubes.
- Dissolution: Add 1.0 mL of HPLC-grade DMSO.
- Agitation: Vortex for 30 seconds. If particulates remain, sonicate for 1-2 minutes at ambient temperature.
 - Caution: Monitor temperature.^[5] Excessive heat during sonication can degrade the impurity.
- Inspection: Verify the solution is visibly clear and free of floating particles.

Protocol B: Working Standard Preparation (Dilution)

Objective: Dilute stock for injection without precipitation.

- Diluent Selection: Use a diluent with high organic strength.
 - Recommended Diluent: Acetonitrile:Water (80:20 v/v) or Methanol:Water (80:20 v/v).
 - Avoid: 100% Aqueous diluents.

- Stepwise Dilution:
 - Take 100 μ L of Stock Solution (Protocol A).
 - Add 900 μ L of the Recommended Diluent.
 - Vortex immediately.
- Final Concentration: 0.1 mg/mL (100 ppm).

Implications for Analytical Method Development

HPLC/UPLC Behavior

- Retention Time (RT): Due to the two Boc groups and high lipophilicity, Impurity 10 will elute significantly later than Palbociclib in Reverse Phase (C18) chromatography.
 - Prediction: If Palbociclib elutes at ~5-8 mins, Impurity 10 may elute at ~15-20 mins or require a high-organic wash step to elute.
- Carryover: The molecule is "sticky." Ensure your needle wash contains strong organic solvent (e.g., 50:50 ACN:IPA or 100% MeOH) to prevent carryover into subsequent blanks.

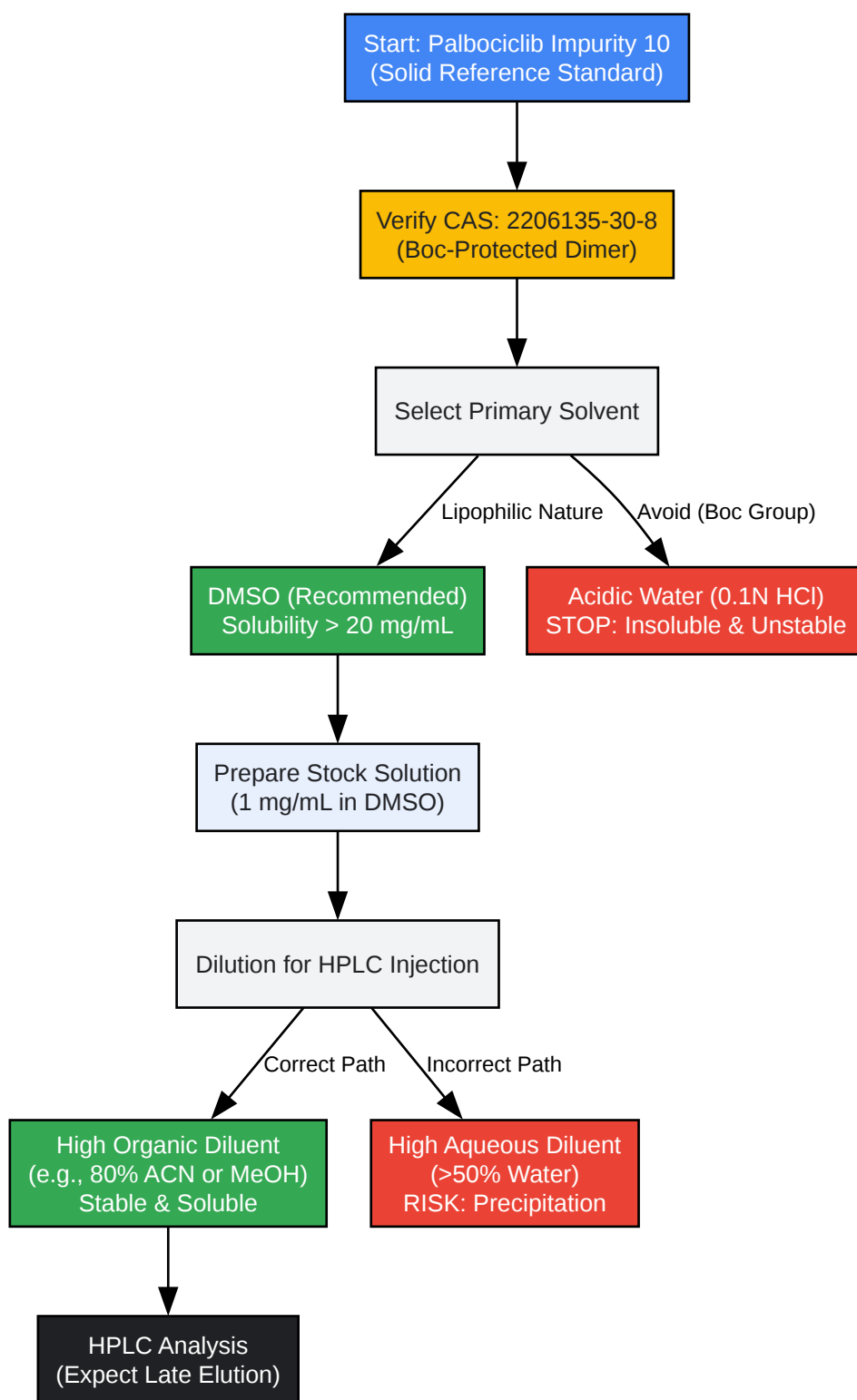
Stability Warning (Boc-Deprotection)

The tert-butyl carbamate (Boc) group is acid-labile.

- Mobile Phase: Standard mobile phases (0.1% Formic Acid or TFA) are generally safe for the short duration of an HPLC run.
- Diluent: Do not store Impurity 10 in acidic diluents (e.g., 0.1% TFA in water) for days. This will lead to the loss of the Boc groups, changing the molecular weight from 781 to ~581 (loss of two Boc groups), resulting in the misidentification of the peak.

Visualization: Solubility & Handling Workflow

The following diagram illustrates the decision logic for handling **Palbociclib Impurity 10**, emphasizing the avoidance of aqueous/acidic traps.



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Figure 1: Decision tree for the solubilization and dilution of **Palbociclib Impurity 10**, highlighting critical stability and solubility checkpoints.

References

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